Introduction: The Significance of Halogenated Anisoles

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Compound of Interest

Compound Name:	*3-Chloro-2,6-difluoroanisole*
CAS No.:	*261762-38-3*
Cat. No.:	*B1362219*

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Halogenated aromatic compounds are pivotal building blocks in the synthesis of a wide array of biologically active molecules.[1] The strategic incorporation of chlorine and fluorine atoms into a molecular scaffold can profoundly influence its pharmacokinetic and pharmacodynamic properties, including metabolic stability, binding affinity, and membrane permeability.[2] **3-Chloro-2,6-difluoroanisole**, with its unique substitution pattern, presents an intriguing candidate for further development. Theoretical studies, grounded by experimental validation, provide a powerful and efficient means to predict its reactivity, spectroscopic signatures, and potential for intermolecular interactions, thereby accelerating its application in drug discovery and materials science.

A Proposed Workflow for Theoretical and Experimental Characterization

A robust investigation of **3-Chloro-2,6-difluoroanisole** necessitates a cohesive workflow that integrates computational modeling with spectroscopic analysis. This ensures that theoretical predictions are benchmarked against real-world data, fostering a deeper and more reliable understanding of the molecule's properties.

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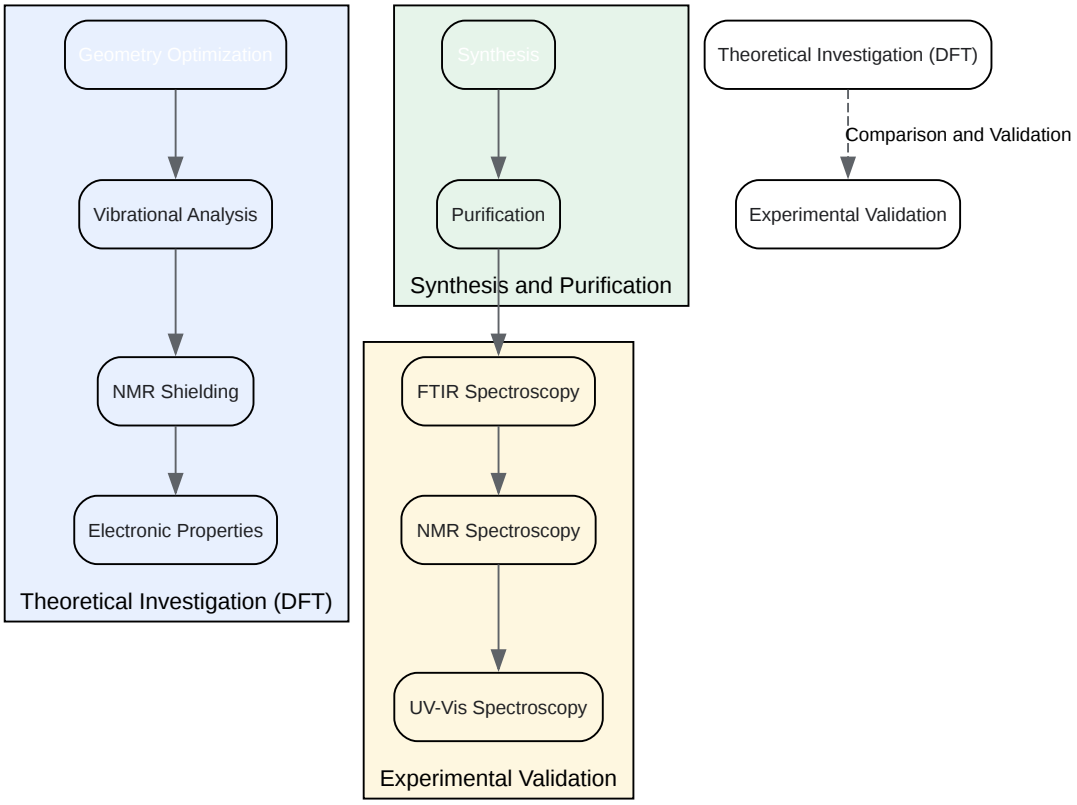


Figure 1: Integrated Workflow for the Study of 3-Chloro-2,6-difluoroanisole

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Caption: A proposed workflow for the comprehensive study of **3-Chloro-2,6-difluoroanisole**.

Computational Methodology: A DFT-Based Approach

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Density Functional Theory (DFT) has emerged as a powerful tool for the accurate prediction of molecular properties.[3][4][5] For a molecule like **3-Chloro-2,6-difluoroanisole**, a combination of the B3LYP functional with a 6-311++G(d,p) basis set is recommended for a balance of computational cost and accuracy in predicting both geometric and electronic properties.[4][5]

Step-by-Step Computational Protocol

- Initial Structure Generation: A 3D model of **3-Chloro-2,6-difluoroanisole** is constructed using molecular modeling software.
- Geometry Optimization: The initial structure is optimized to its lowest energy conformation using the B3LYP/6-311++G(d,p) level of theory. This step is crucial to ensure that all subsequent calculations are performed on the most stable geometry.
- Vibrational Frequency Calculation: A frequency calculation is performed on the optimized geometry to confirm that it is a true minimum on the potential energy surface (i.e., no imaginary frequencies) and to predict the infrared and Raman spectra.
- NMR Chemical Shift Calculation: The Gauge-Including Atomic Orbital (GIAO) method is employed to calculate the ^{1}H, ^{13}C, and ^{19}F NMR isotropic shielding constants.[6] These are then converted to chemical shifts using a suitable reference compound (e.g., Tetramethylsilane for ^{1}H and ^{13}C).
- Electronic Property Analysis: The energies of the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) are calculated to determine the electronic band gap and predict regions of electrophilic and nucleophilic reactivity. The Molecular Electrostatic Potential (MEP) is also mapped onto the electron density surface to visualize the charge distribution and potential sites for intermolecular interactions.

Predicted Molecular Properties

The following sections detail the expected outcomes from the proposed computational study, with hypothetical data presented for illustrative purposes.

Molecular Structure

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The optimized geometry of **3-Chloro-2,6-difluoroanisole** will provide precise bond lengths and angles. A visual representation with atom numbering is provided below.

Caption: Molecular structure of **3-Chloro-2,6-difluoroanisole** with proposed atom numbering.

Spectroscopic Signatures

A comparison of the calculated and experimental spectroscopic data is essential for validating the computational model.

Table 1: Predicted vs. Experimental Vibrational Frequencies (cm^{-1})

Vibrational Mode	Predicted Frequency (cm^{-1})	Experimental Frequency (cm^{-1})
C-H stretch (aromatic)	3100 - 3000	To be determined
C-H stretch (methyl)	2950 - 2850	To be determined
C=C stretch (aromatic)	1600 - 1450	To be determined
C-O stretch	1250 - 1200	To be determined
C-F stretch	1100 - 1000	To be determined
C-Cl stretch	800 - 600	To be determined

Table 2: Predicted vs. Experimental NMR Chemical Shifts (ppm)

Nucleus	Predicted Chemical Shift (ppm)	Experimental Chemical Shift (ppm)
^{1}H (methyl)	3.8 - 4.0	To be determined
^{1}H (aromatic)	6.8 - 7.5	To be determined
^{13}C (methyl)	55 - 60	To be determined
^{13}C (aromatic)	110 - 160	To be determined
^{19}F	-110 to -140	To be determined

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Electronic Properties and Reactivity

The electronic properties of **3-Chloro-2,6-difluoroanisole** provide insights into its reactivity and potential for intermolecular interactions.

Table 3: Calculated Electronic Properties

Property	Predicted Value
HOMO Energy	-6.5 eV
LUMO Energy	-1.2 eV
HOMO-LUMO Gap	5.3 eV
Dipole Moment	2.5 D

The HOMO-LUMO gap suggests good kinetic stability. The Molecular Electrostatic Potential (MEP) map would likely show negative potential around the oxygen and fluorine atoms, indicating their susceptibility to electrophilic attack, while the regions around the hydrogen atoms would exhibit positive potential.

Experimental Validation Protocols

To validate the theoretical predictions, the following experimental protocols are recommended.

Synthesis

While a specific synthesis for **3-Chloro-2,6-difluoroanisole** is not readily available in the searched literature, a plausible route could be adapted from the synthesis of similar halogenated anisoles.[7] This would likely involve the methylation of the corresponding phenol, 3-chloro-2,6-difluorophenol.

Spectroscopic Analysis

Standard spectroscopic techniques will be employed for the characterization of the synthesized and purified compound.[8][9]

- Fourier-Transform Infrared (FTIR) Spectroscopy:

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- A small amount of the sample is mixed with KBr powder and pressed into a pellet.
- The spectrum is recorded in the range of 4000-400 cm^{-1}.
- A background spectrum is subtracted to obtain the final spectrum.[8]

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - Approximately 5-10 mg of the sample is dissolved in 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in an NMR tube.
  - ^{1}H, ^{13}C, and ^{19}F NMR spectra are acquired on a high-resolution NMR spectrometer.[8]
- UV-Vis Spectroscopy:
  - A dilute solution of the sample is prepared in a suitable solvent (e.g., ethanol or methanol).
  - The absorption spectrum is recorded in the range of 200-800 nm.[5]

Conclusion

The integrated theoretical and experimental approach outlined in this guide provides a robust framework for the comprehensive characterization of **3-Chloro-2,6-difluoroanisole**. The insights gained from these studies will be invaluable for its potential application in drug discovery and materials science, enabling a more rational design of novel molecules with desired properties. The close correlation between the predicted and experimental data will validate the computational model, allowing for its future use in predicting the properties of related compounds.

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